

2-Bromo-5-chlorothiophene material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: **2-Bromo-5-chlorothiophene**

Cat. No.: **B1265590**

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Technical Support Center: 2-Bromo-5-chlorothiophene

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **2-Bromo-5-chlorothiophene**. The following information is compiled from material safety data sheets (MSDS) to ensure safe handling and experimental success.

Material Safety Data Sheet (MSDS) Summary

Chemical Identity: **2-Bromo-5-chlorothiophene** CAS Number: 2873-18-9[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Molecular Formula: C₄H₂BrClS[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Molecular Weight: 197.48 g/mol [\[7\]](#)[\[8\]](#)[\[9\]](#)

Physical and Chemical Properties

| Property | Value | Reference |
|------------------|------------------------------------|-----------|
| Appearance | Light yellow to brown clear liquid | [3] |
| Boiling Point | 69-70 °C at 18 mmHg | [3][6] |
| Density | 1.803 g/mL at 25 °C | [6] |
| Refractive Index | n _{20/D} 1.596 | [3][6] |
| Flash Point | 85 °C (185 °F) - closed cup | |
| Storage Class | Combustible liquids | |

Hazard Identification and Safety Precautions

GHS Hazard Statements:[9]

- Harmful if swallowed (H302)
- Harmful in contact with skin (H312)
- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- Harmful if inhaled (H332)
- May cause respiratory irritation (H335)

Signal Word: Warning[1][9]

Personal Protective Equipment (PPE)

| Protection Type | Recommendation |
|------------------------|--|
| Eye/Face Protection | Wear safety glasses with side-shields or chemical goggles. |
| Skin Protection | Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. |
| Respiratory Protection | Use in a well-ventilated area or with a fume hood. If vapors or aerosols are generated, use a NIOSH-approved respirator. |

Troubleshooting and FAQs

This section addresses common issues and questions that may arise during experiments involving **2-Bromo-5-chlorothiophene**.

Q1: What are the immediate first aid measures in case of exposure?

A1:

- Inhalation: Move the person to fresh air. If breathing is difficult, call a physician.[1][2]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[1][2]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately.[1][10]

Q2: How should I properly store **2-Bromo-5-chlorothiophene**?

A2: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1] It should be stored away from heat, sparks, and open flames as it is a combustible liquid.[1] Some suppliers recommend storage at -20°C for maximum stability.[8]

Q3: What should I do in case of a small chemical spill?

A3: For a small spill, you should:

- Ensure adequate ventilation and wear appropriate personal protective equipment (PPE).[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Absorb the spill with an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, closed container for disposal.[\[1\]](#)
- Clean the spill area thoroughly.

Q4: Is **2-Bromo-5-chlorothiophene** compatible with all common laboratory materials?

A4: The safety data sheets do not list specific incompatible materials. However, as a general precaution for halogenated organic compounds, avoid contact with strong oxidizing agents, strong bases, and reactive metals. Always consult the full SDS and perform a small-scale compatibility test if unsure.

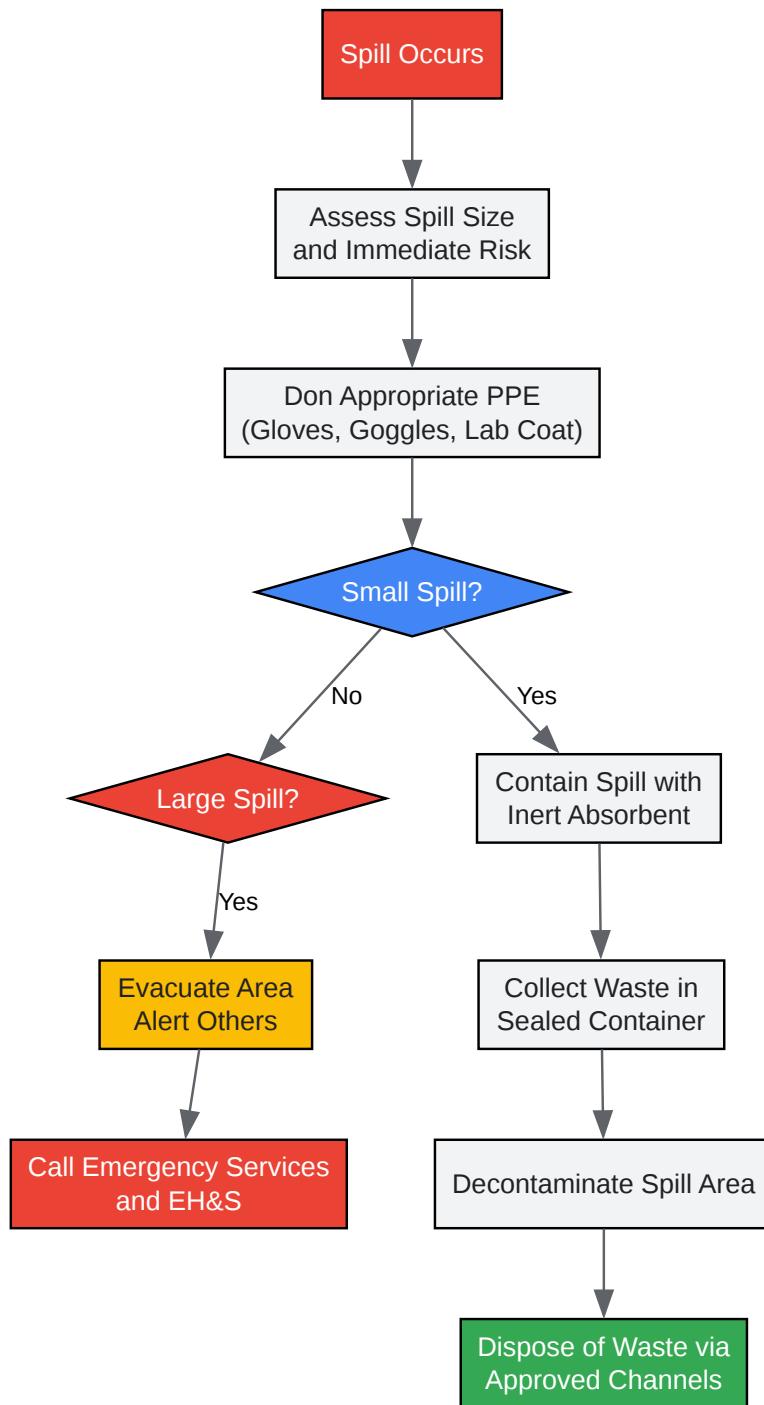
Q5: What are the known applications of **2-Bromo-5-chlorothiophene**?

A5: This compound is primarily used in organic synthesis. It serves as a building block for creating more complex molecules, particularly in the development of pharmaceuticals, agrochemicals, conductive polymers, and organic electronic devices.[\[3\]](#)

Experimental Workflow and Emergency Protocols

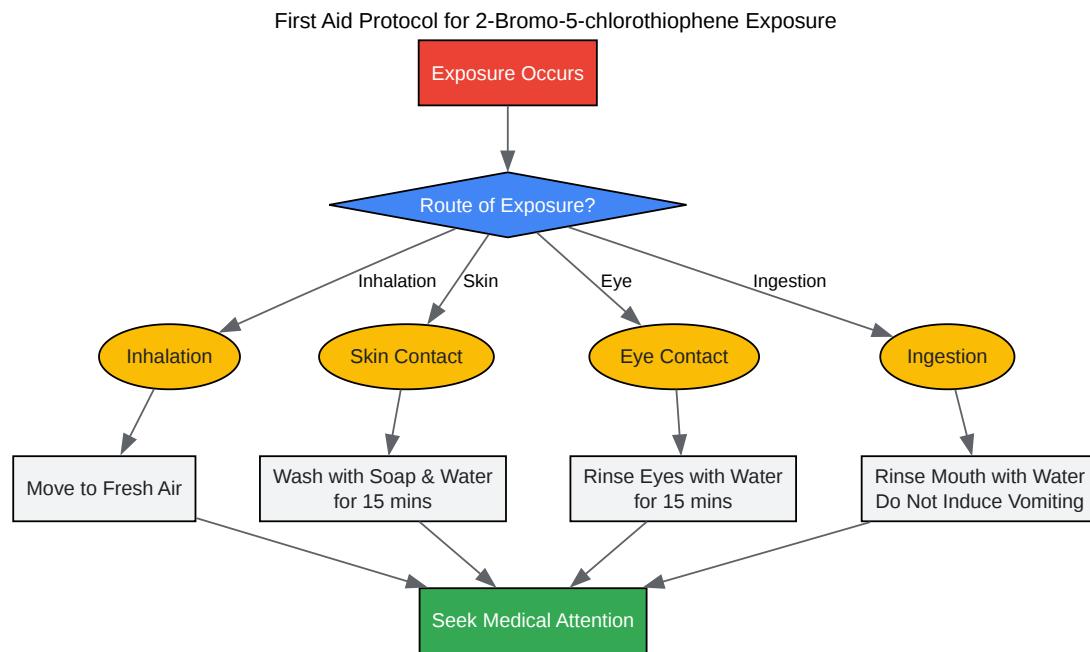
Logical Workflow for Handling a Chemical Spill

Workflow for Handling a 2-Bromo-5-chlorothiophene Spill

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Caption: Decision-making workflow for responding to a chemical spill.

First Aid Decision Pathway



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Caption: Decision pathway for first aid response to exposure.

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